

Essential Safety and Operational Guide for Handling Levamisole

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Compound of Interest

Compound Name: *levamine*
CAS No.: *143243-75-8*
Cat. No.: *B1175041*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Levamisole. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling Levamisole to determine the appropriate level of personal protective equipment. The following are the minimum recommended PPE based on the substance's hazards.

Table 1: Recommended Personal Protective Equipment for Handling Levamisole

PPE Category	Item	Standard
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards.	Conforming to EN 166 (EU) or NIOSH (US).[1]
Hand Protection	Chemical-resistant, impervious gloves such as neoprene or nitrile rubber.[2] Leather and fabric gloves are not suitable.[2]	Conforming to EU Directive 89/686/EEC and the standard EN 374.[1]
Body Protection	A liquid-tight spray overall with a hood, elastic cuffs, and flap over the zipper.[2] A lab coat may be sufficient for low-risk activities.	Flame-resistant and impervious clothing.[1]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[1] Handle in a well-ventilated area, preferably a fume hood.	NIOSH (US) or EN 149 (EU) approved respirators.
Foot Protection	Neoprene or nitrile rubber boots.[2]	Impermeable to liquids and chemicals.[2]

Hazard Identification and Precautionary Measures

Levamisole is classified as a hazardous substance. It is harmful if swallowed and may cause damage to organs through prolonged or repeated exposure.[3]

Table 2: GHS Hazard and Precautionary Statements for Levamisole

Category	Code	Statement
Hazard	H302	Harmful if swallowed.[1][3]
H361d	Suspected of damaging the unborn child.[3]	
H373	May cause damage to organs (Blood, Testis) through prolonged or repeated exposure if swallowed.[3]	
Prevention	P201	Obtain special instructions before use.[3]
P260	Do not breathe dust.[3]	
P264	Wash skin thoroughly after handling.[1][3]	
P270	Do not eat, drink or smoke when using this product.[1][3]	
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[3]	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.[3]
P308 + P313	IF exposed or concerned: Get medical advice/ attention.[3]	
Storage	P405	Store locked up.[3]
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.[3]

Operational and Disposal Plans

Safe Handling Procedures:

- Handle Levamisole in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or aerosols.[1]
- Avoid contact with skin and eyes.[1]
- Do not eat, drink, or smoke in the handling area.[1][3]
- Wash hands and skin thoroughly after handling.[1][3]
- Minimize dust generation and accumulation.[3]
- Keep containers tightly closed when not in use.[3]

Storage:

- Store in a dry, well-ventilated place.[3]
- Keep the container tightly closed.[3]
- Store in a locked-up area.[3]

Disposal:

- Levamisole waste is considered hazardous chemical waste.
- Collect unused Levamisole and contaminated disposable materials (e.g., gloves, wipes) in a designated, properly labeled, and sealed hazardous waste container.
- Dispose of the waste through an approved waste disposal plant in accordance with local, state, and federal regulations.[3]

Emergency Procedures

In Case of Skin Contact:

- Immediately remove contaminated clothing.

- Wash the affected area with soap and plenty of water.[3]
- Seek medical attention.[3]

In Case of Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.
- Seek medical attention.[3]

In Case of Inhalation:

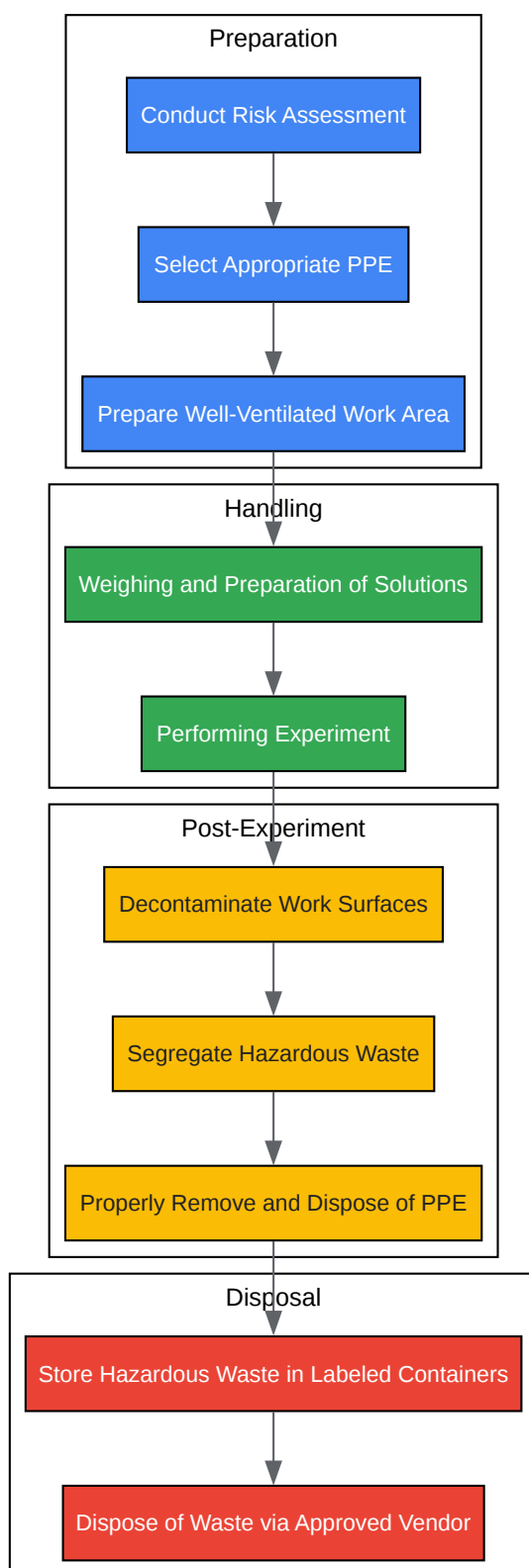
- Move the person to fresh air.[3]
- If breathing is difficult, give oxygen.
- If not breathing, give artificial respiration.
- Seek immediate medical attention.[1]

In Case of Ingestion:

- DO NOT induce vomiting.
- Rinse mouth thoroughly with water.[3]
- Call a physician or poison control center immediately.[3]

Experimental Workflow

The following diagram illustrates the standard workflow for handling Levamisole in a laboratory setting, from preparation to disposal.



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Caption: Workflow for the safe handling of Levamisole from preparation to disposal.

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